

Technical Support Center: 2,4-Dicumylphenol Dispersion in Polymers

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Compound of Interest

Compound Name: 2,4-bis(2-phenylpropan-2-yl)phenol

Cat. No.: B025650

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and answers to frequently asked questions regarding the dispersion of 2,4-dicumylphenol in polymer systems.

Properties of 2,4-Dicumylphenol

Understanding the fundamental physical and chemical properties of 2,4-dicumylphenol is the first step in troubleshooting its dispersion. These properties directly influence how it behaves during polymer processing.

Property	Value	Source
CAS Registry Number	2772-45-4	[1]
Molecular Formula	C ₂₄ H ₂₆ O	[1][2]
Molecular Weight	330.46 g/mol	[1][3]
Appearance	White to pale yellow solid	[2][3]
Melting Point	63-70 °C	[1][2][3][4]
Boiling Point	~190-206 °C (at reduced pressure)	[1][2]
Density	~1.063 g/cm ³ (at 20 °C)	[1][2]
Solubility	Soluble in Methanol	[2]

Troubleshooting Poor Dispersion

This guide addresses common issues encountered during the incorporation of 2,4-dicumylphenol into polymer matrices.

Q1: What are the visual or physical signs of poor 2,4-dicumylphenol dispersion?

Poor dispersion can manifest in several ways. Initial signs include:

- **Haziness or Discoloration:** The final polymer product may appear cloudy, hazy, or have inconsistent color.[5]
- **Surface Defects:** Issues like "blooming," where the additive migrates to the surface, can create a sweaty, tacky, or crystalline layer.[5] This is a result of the additive concentration exceeding its solubility in the polymer matrix.[5]
- **Agglomerates:** Visible particles or specks within the polymer matrix, which can be confirmed through microscopy.
- **Inconsistent Mechanical Properties:** Poor dispersion can lead to brittleness, cracking, or variable performance across different batches or even within the same sample.[6]

Q2: What are the primary causes of poor dispersion?

Poor dispersion is typically a result of one or more interacting factors related to the material properties, formulation, and processing conditions. The key factors are temperature, mixing (shear), compatibility, and concentration.

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